



Technical Support Center: 11-trans-Leukotriene C4 ELISA Kits

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Compound of Interest		
Compound Name:	11-trans-Leukotriene C4	
Cat. No.:	B162672	Get Quote

Welcome to the Technical Support Center for **11-trans-Leukotriene C4** (11-trans-LTC4) ELISA Kits. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues and answering frequently asked questions related to the use of these kits.

Frequently Asked Questions (FAQs)

Q1: What is **11-trans-Leukotriene C4** and why is it measured?

A1: **11-trans-Leukotriene C4** is a biologically active geometric isomer of Leukotriene C4 (LTC4).[1] Leukotrienes are inflammatory mediators derived from arachidonic acid.[2][3] Like LTC4, 11-trans-LTC4 is a potent constrictor of smooth muscle and is involved in inflammatory and allergic responses.[1] Measuring 11-trans-LTC4 can be important in studies related to asthma, allergic rhinitis, and other inflammatory conditions.

Q2: What is the principle of the 11-trans-LTC4 ELISA assay?

A2: The most common format for 11-trans-LTC4 ELISA is a competitive immunoassay. In this assay, 11-trans-LTC4 in the sample competes with a fixed amount of labeled 11-trans-LTC4 (e.g., conjugated to an enzyme like HRP) for binding to a limited number of antibodies coated on the microplate wells. The amount of labeled 11-trans-LTC4 that binds to the antibody is inversely proportional to the concentration of 11-trans-LTC4 in the sample. After a wash step to remove unbound components, a substrate is added, and the resulting color change is measured spectrophotometrically.



Q3: What types of samples can be used with this kit?

A3: Typical samples include cell culture supernatants, plasma, serum, urine, and other biological fluids.[4] It is crucial to follow the kit's specific instructions for sample collection, preparation, and storage to ensure accurate results.

Q4: How should I prepare my standards?

A4: It is critical to prepare the standards precisely as described in the kit manual. Lyophilized standards should be reconstituted with the specified diluent and allowed to dissolve completely. Serial dilutions should be made carefully using fresh pipette tips for each dilution to avoid cross-contamination.

Q5: What is the typical assay range and sensitivity of an 11-trans-LTC4 ELISA kit?

A5: The assay range and sensitivity can vary between manufacturers. However, a typical competitive ELISA for LTC4 may have a detection range of approximately 17 pg/mL to 5,000 pg/mL, with a sensitivity (Lower Limit of Detection) around 7.4 pg/mL.[5] Always refer to the kit-specific manual for precise values.

Troubleshooting GuidesProblem 1: High Background

High background is characterized by high absorbance readings in the zero standard (blank) wells, which can mask the signal from the samples and reduce the dynamic range of the assay.



Possible Cause	Recommended Solution
Insufficient Washing	Increase the number of wash cycles or the soaking time during washes. Ensure complete aspiration of wash buffer from the wells after each wash.[6]
Contaminated Reagents or Buffers	Use fresh, sterile pipette tips for each reagent. Prepare fresh wash and dilution buffers. Ensure the substrate solution is colorless before use.
Improper Blocking	Increase the blocking incubation time or consider using a different blocking buffer if permitted by the kit protocol.
Excessive Antibody or Conjugate Concentration	Ensure that the detection antibody and enzyme conjugate are diluted according to the kit's instructions.
Prolonged Incubation Times	Adhere strictly to the incubation times specified in the protocol.
Cross-Contamination	Be careful not to splash reagents between wells. Use fresh plate sealers for each incubation step.

Problem 2: Low or No Signal

This issue is indicated by very low absorbance readings across the entire plate, including the standards.



Possible Cause	Recommended Solution
Incorrect Reagent Preparation or Omission of a Reagent	Double-check that all reagents were prepared correctly and added in the proper sequence.
Expired or Improperly Stored Reagents	Verify the expiration dates of all kit components. Ensure that all reagents have been stored at the recommended temperatures.
Insufficient Incubation Times or Incorrect Temperature	Follow the protocol's incubation times and temperature requirements. Allow all reagents to reach room temperature before use.[7]
Inactivated Enzyme Conjugate	Protect the HRP conjugate from light. Do not use sodium azide as a preservative in buffers, as it inhibits HRP activity.
Incorrect Wavelength Reading	Ensure the plate reader is set to the correct wavelength for the substrate used (e.g., 450 nm for TMB).

Problem 3: Poor Standard Curve

A poor standard curve can be identified by a low R-squared value (<0.98), poor linearity, or flat curve.



Possible Cause	Recommended Solution
Improper Standard Preparation	Ensure accurate pipetting when preparing the serial dilutions of the standard. Vortex or mix each dilution thoroughly before proceeding to the next.
Pipetting Errors	Use calibrated pipettes and fresh tips for each standard and sample. Pre-rinse pipette tips with the reagent before dispensing.[7]
Incorrect Assay Procedure	Review the protocol to ensure all steps were performed correctly, including incubation times and temperatures.
Contamination of Reagents	Use fresh reagents and avoid cross-contamination.

Problem 4: Poor Replicates

Poor replicates are indicated by a high coefficient of variation (CV%) between duplicate or triplicate wells.

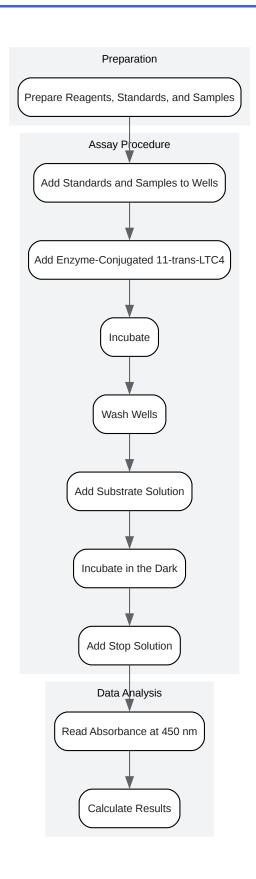


Possible Cause	Recommended Solution
Inaccurate Pipetting	Ensure consistent pipetting technique. Use a multichannel pipette for adding reagents to multiple wells simultaneously.
Incomplete Washing	Make sure that all wells are washed uniformly and completely aspirated.
Well-to-Well Contamination	Be careful to avoid splashing and use fresh plate sealers.
Bubbles in Wells	Inspect the plate for bubbles before reading and remove them if present.
Edge Effects	To minimize edge effects, you can fill the outer wells with buffer or sample diluent and not use them for data analysis.

Experimental Protocols & Visualizations Typical Experimental Workflow

The following diagram outlines the general steps for a competitive 11-trans-LTC4 ELISA.





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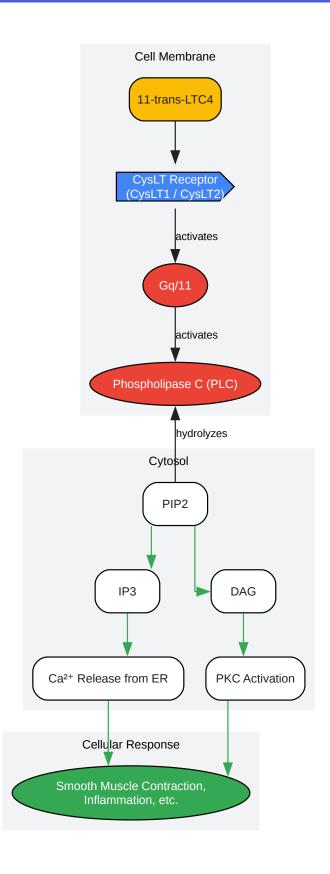
Caption: General experimental workflow for a competitive 11-trans-LTC4 ELISA.



11-trans-Leukotriene C4 Signaling Pathway

11-trans-LTC4, being a geometric isomer of LTC4, is believed to exert its biological effects through the same signaling pathways. It binds to cysteinyl leukotriene receptors (CysLT1 and CysLT2), which are G-protein coupled receptors.





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Caption: Simplified signaling pathway of 11-trans-Leukotriene C4 via CysLT receptors.



Disclaimer: This technical support guide is for informational purposes only and should not replace the specific instructions provided with your ELISA kit. Always refer to the manufacturer's protocol for detailed procedures and recommendations.

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